

D-Methioninol: A Chiral Building Block for Advanced Scientific Research and Development

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Compound of Interest

Compound Name: *D-Methioninol*

CAS No.: 87206-44-8

Cat. No.: B1366785

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

D-Methioninol, the D-enantiomer of methioninol, is a chiral amino alcohol that serves as a crucial building block and versatile intermediate in the fields of pharmaceutical sciences, asymmetric synthesis, and materials science. Its unique structural features, combining a primary alcohol, a primary amine, and a thioether side chain, all centered around a stereogenic carbon, make it a molecule of significant interest. This guide provides a comprehensive overview of **D-Methioninol**, detailing its physicochemical properties, synthesis methodologies with an emphasis on stereocontrol, and robust analytical techniques for its characterization. Furthermore, it delves into its critical applications, particularly in drug development as a component of peptide-based therapeutics and as a chiral auxiliary in stereoselective reactions. This document is intended to be a foundational resource for scientists and researchers, offering both theoretical insights and practical methodologies to effectively utilize **D-Methioninol** in their research endeavors.

Core Physicochemical Properties of D-Methioninol

D-Methioninol, systematically named (R)-2-amino-4-(methylthio)-1-butanol, is a derivative of the non-proteinogenic D-methionine. Understanding its fundamental properties is the first step toward its effective application.

Structural and Molecular Data

The identity and purity of **D-Methioninol** are defined by its unique molecular structure and associated identifiers. This data is critical for regulatory submissions, material sourcing, and spectroscopic analysis.

Property	Value	Source(s)
CAS Number	87206-44-8	[1] [2] [3]
Molecular Formula	C ₅ H ₁₃ NOS	[1] [3] [4]
Molecular Weight	135.21 g/mol	[1] [3]
Synonyms	(R)-2-Amino-4-methylthio-1-butanol, D-Met-ol, (R)-(+)-Methionanol	[1] [2] [5]
Appearance	Syrup, thick oil, or waxy low-melting mass	[1] [5]

Physical and Spectroscopic Properties

The physical properties of **D-Methioninol** dictate its handling, storage, and reaction conditions.

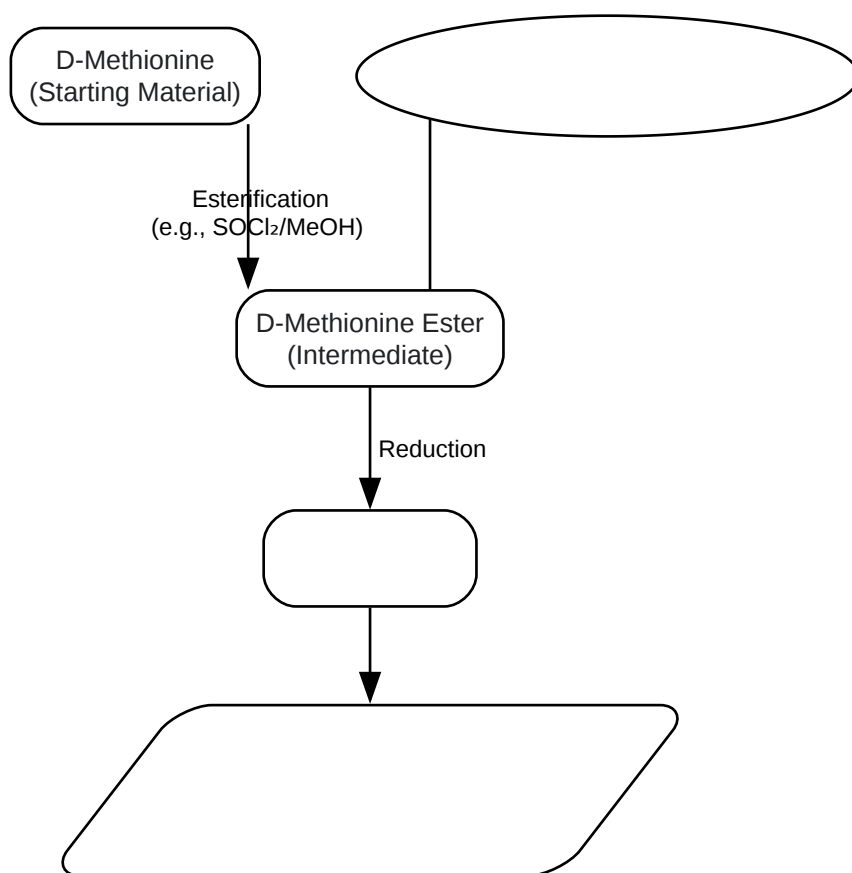
Property	Value	Source(s)
Melting Point	31-36 °C	[5]
Boiling Point	120-122 °C (at 1 mmHg)	[5]
Density	1.095 g/cm ³	[5]
Optical Rotation	[α] _D +7.5° to +12.7° (c=1 to 1.4 in ethanol)	[1][5]
Refractive Index	~1.5216	[5]
Storage Temperature	0-8 °C	[1][5]

Synthesis and Stereochemical Control

The synthesis of enantiomerically pure **D-Methioninol** is paramount for its applications in pharmaceuticals and asymmetric synthesis, where chirality dictates biological activity and reaction outcomes. The primary route involves the reduction of the corresponding D-methionine carboxylic acid or its ester derivatives.

Conceptual Synthesis Workflow

The most direct method for preparing **D-Methioninol** is the reduction of D-methionine. This process must be conducted under conditions that do not racemize the chiral center.



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Caption: General synthesis pathway for **D-Methioninol** from D-Methionine.

Detailed Synthesis Protocol: Reduction of D-Methionine Methyl Ester

This protocol describes a common laboratory-scale synthesis.

Step 1: Esterification of D-Methionine

- Suspend D-methionine in anhydrous methanol at 0 °C.
- Add thionyl chloride (SOCl₂) dropwise while maintaining the temperature below 5 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.

- Remove the solvent under reduced pressure to obtain D-methionine methyl ester hydrochloride as a crude product.

Causality: Esterification is performed to protect the carboxylic acid and make it more susceptible to reduction by milder reducing agents, which can improve reaction selectivity and yield.

Step 2: Reduction to **D-Methioninol**

- Prepare a suspension of a suitable reducing agent, such as Lithium aluminum hydride (LiAlH_4), in an anhydrous ether (e.g., THF or Diethyl Ether) under an inert atmosphere (e.g., Argon or Nitrogen).
- Cool the suspension to 0 °C.
- Slowly add a solution of the D-methionine methyl ester in the same anhydrous solvent.
- After the addition is complete, allow the mixture to stir at room temperature for 4-6 hours or until the reaction is complete (monitored by TLC).
- Carefully quench the reaction by the sequential slow addition of water, followed by a sodium hydroxide solution, and then more water (Fieser workup).
- Filter the resulting solids and wash with the ether solvent.
- Dry the combined organic filtrates over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **D-Methioninol**.

Self-Validation: The success of the reduction can be monitored by Thin Layer Chromatography (TLC), looking for the disappearance of the starting ester spot and the appearance of the more polar alcohol product. The final product's identity and purity are confirmed via NMR and HPLC analysis.

Step 3: Purification

- The crude product is purified by column chromatography on silica gel or by vacuum distillation to yield pure **D-Methioninol**.

Analytical Methodologies for Quality Control

Ensuring the chemical and enantiomeric purity of **D-Methioninol** is critical. A combination of chromatographic and spectroscopic methods is employed.

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the gold standard for determining the enantiomeric excess (e.e.) of **D-Methioninol**.

- Principle: The sample is passed through a column containing a chiral stationary phase (CSP). The D- and L-enantiomers interact differently with the CSP, leading to different retention times and allowing for their separation and quantification.
- Typical Method:
 - Column: Chiral stationary phase columns (e.g., polysaccharide-based columns like Chiralpak).
 - Mobile Phase: A mixture of hexane and isopropanol, often with a small amount of an amine additive (e.g., diethylamine) to improve peak shape.
 - Detection: UV detector at a low wavelength (~210 nm).
- Validation: The method is validated by running a sample of the racemic DL-Methioninol to confirm baseline separation of the two enantiomer peaks. The enantiomeric excess is calculated from the integrated peak areas of the D and L isomers.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for both identification and quantification, especially after derivatization.^[2]

- Principle: To make the amino alcohol volatile for GC analysis, it is first derivatized. The derivatized compound is then separated by GC and detected by MS.
- Derivatization Protocol:

- React **D-Methioninol** with an optically active derivatizing agent, such as (+)- α -methoxy- α -trifluoromethylphenylacetyl chloride.[2] This creates diastereomers that can be separated on a standard (non-chiral) GC column.
- Alternatively, acylate the amine and alcohol groups to increase volatility for analysis on a chiral GC column.
- Analysis: The mass spectrometer provides molecular weight and fragmentation data, confirming the identity of the compound, while the gas chromatograph provides the separation needed for quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

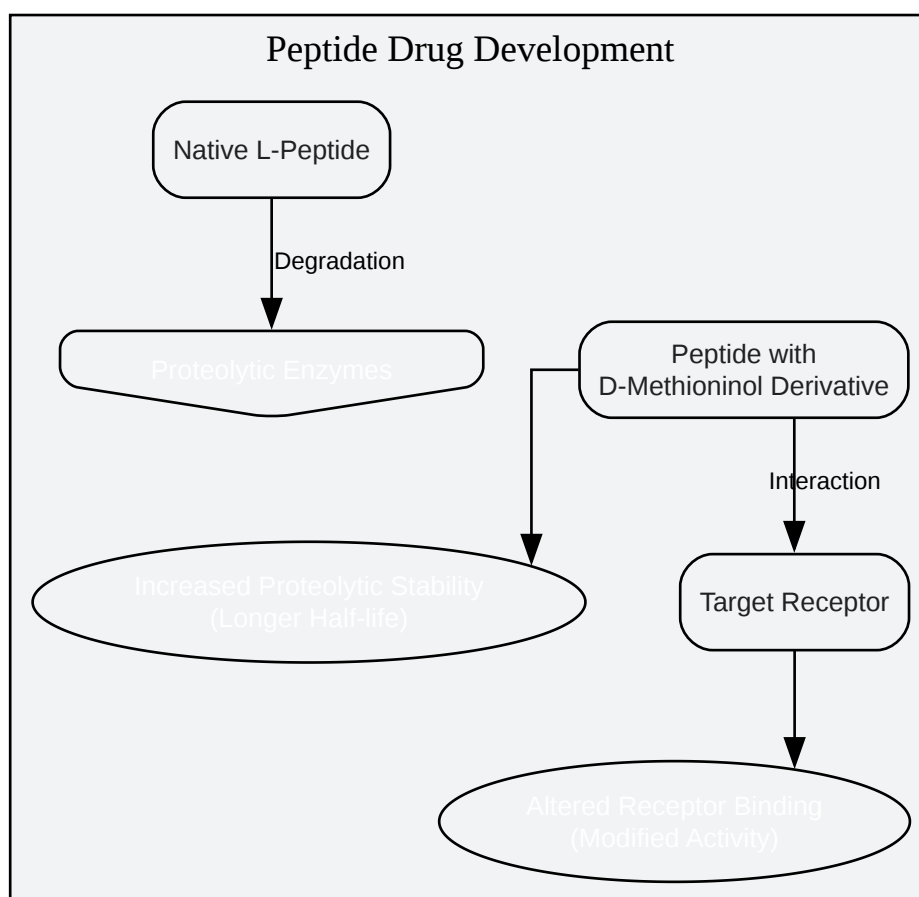
^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of **D-Methioninol**. While standard NMR cannot distinguish between enantiomers, chiral shift reagents can be used to resolve the signals of the D- and L-forms if necessary. The ^1H NMR spectrum of **D-Methioninol** is expected to show characteristic signals for the methylthio group (singlet, ~ 2.1 ppm), the methylene protons adjacent to the sulfur and the chiral center, the methine proton, and the protons of the hydroxymethyl group.[1]

Applications in Drug Development and Asymmetric Synthesis

The utility of **D-Methioninol** stems from its chirality and trifunctional nature.

Role in Peptide-Based Therapeutics

The incorporation of unnatural D-amino acids or their derivatives into peptide drugs is a well-established strategy to enhance their therapeutic properties.



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Caption: **D-Methioninol** derivatives enhance peptide drug stability.

- **Increased Proteolytic Stability:** Native peptides composed entirely of L-amino acids are often rapidly degraded by proteases in the body. Replacing an L-amino acid with a D-amino acid derivative like **D-Methioninol** can make the peptide resistant to enzymatic cleavage, thereby increasing its in vivo half-life and therapeutic efficacy.[6]
- **Conformational Constraint:** The unique structure of **D-Methioninol** can introduce specific conformational constraints into a peptide backbone, which can help to lock the peptide into a bioactive conformation, potentially increasing its potency and selectivity for its target receptor.
- **Building Block for Novel Drugs:** BOC-protected D-methionine (a precursor to **D-Methioninol**) is a crucial building block in solid-phase peptide synthesis for drug discovery, allowing for the

creation of novel peptide therapeutics.[7][8]

D-Methioninol as a Chiral Auxiliary

A chiral auxiliary is a molecule that is temporarily incorporated into a synthesis to direct the stereochemical outcome of a reaction, after which it is removed.[9] **D-Methioninol** is well-suited for this role.

- Mechanism of Action:
 - Attachment: **D-Methioninol** is attached to a prochiral substrate (e.g., via an amide or ester linkage).
 - Stereodirection: The chiral center of the **D-Methioninol** auxiliary sterically blocks one face of the molecule, forcing an incoming reagent to attack from the opposite, less-hindered face. This results in the formation of a new stereocenter with a specific, predictable configuration.
 - Cleavage: After the reaction, the auxiliary is cleaved from the product and can be recovered and reused.
- Potential Applications: This strategy is used in reactions such as stereoselective alkylations, aldol reactions, and Diels-Alder reactions to produce enantiomerically pure products that are themselves valuable pharmaceutical intermediates.[10]

Emerging Research Areas

Research has shown that D-methionine (the parent amino acid) has potential otoprotective effects, offering protection against hearing loss induced by noise and certain drugs.[6] It has also been investigated for its effects on inhibiting the growth of certain tumor cells in vitro, suggesting that D-amino acid metabolism could be a target for cancer therapy.[6][11] While these studies focus on D-methionine, they open avenues for investigating **D-Methioninol** and its derivatives in similar therapeutic contexts.

Conclusion

D-Methioninol is more than just a chemical reagent; it is an enabling tool for innovation in stereoselective chemistry and drug discovery. Its defined stereochemistry and versatile

functional groups provide a robust platform for constructing complex, chirally pure molecules. From enhancing the stability of next-generation peptide drugs to guiding the stereochemical outcome of complex organic reactions, **D-Methioninol** offers a distinct advantage to researchers. A thorough understanding of its properties, synthesis, and analytical characterization, as outlined in this guide, is essential for unlocking its full potential in the laboratory and beyond.

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